

# Essential Safety and Logistical Information for Handling Fenipentol

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## Compound of Interest

Compound Name: *Fenipentol*

Cat. No.: *B1672507*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides comprehensive guidance on the necessary personal protective equipment (PPE), handling procedures, and disposal of **Fenipentol**, a compound recognized for its choleretic properties.<sup>[1][2]</sup> Adherence to these guidelines is critical to mitigate risks and ensure a secure research environment.

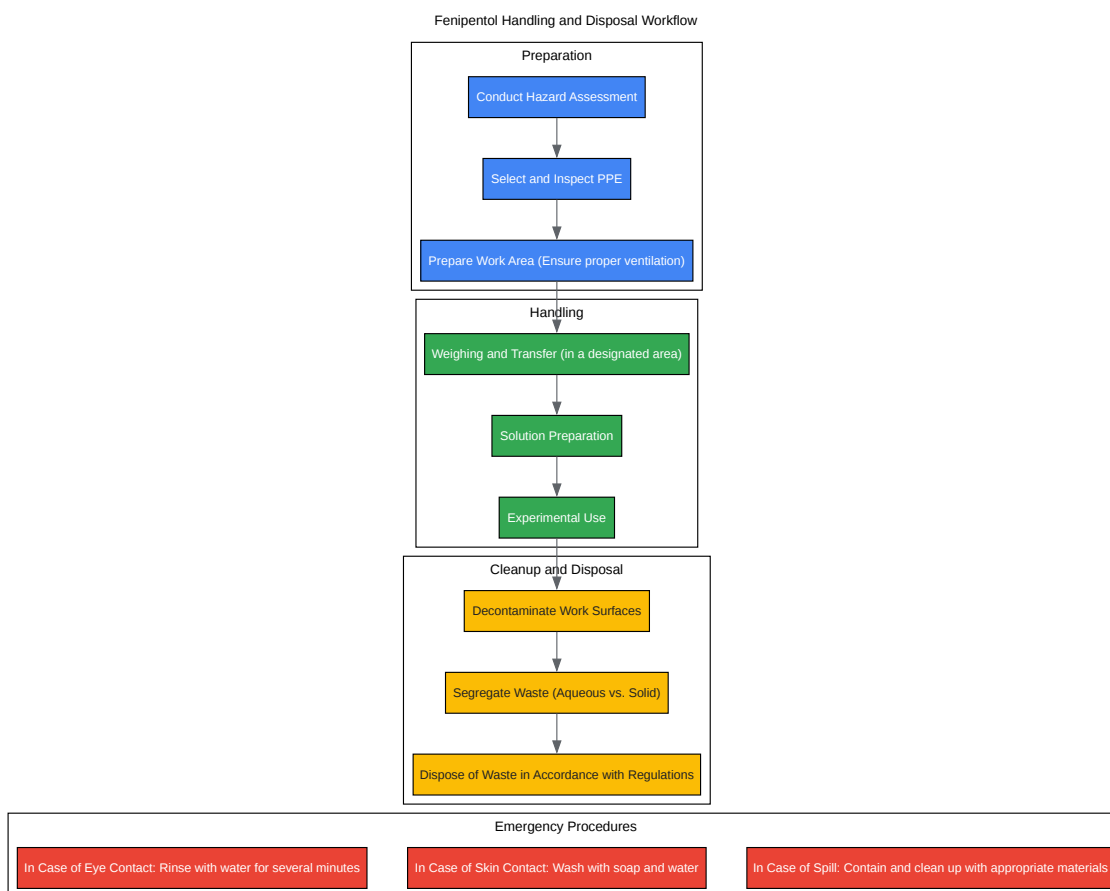
## Hazard Identification and Personal Protective Equipment

**Fenipentol** presents specific hazards that necessitate the use of appropriate personal protective equipment. The primary risks associated with **Fenipentol** are serious eye irritation and high toxicity to aquatic life.<sup>[1][3][4]</sup> The following table summarizes the recommended PPE for handling this compound.

Hazard	GHS Classification	Required Personal Protective Equipment
Eye Irritation	Serious eye damage/eye irritation (Category 2A)	Eye and Face Protection: Wear tightly fitting safety goggles. For operations with a higher risk of splashing, a face shield should be used in conjunction with goggles.
Skin Contact	Not classified as a skin irritant, but good laboratory practice dictates minimizing exposure.	Hand Protection: Wear appropriate chemical-resistant gloves. Disposable nitrile gloves are suitable for short-term protection. Skin and Body Protection: A standard laboratory coat should be worn. For larger quantities or in case of potential splashing, chemical-resistant aprons or coveralls are recommended.
Inhalation	Not classified as a respiratory hazard under standard conditions.	Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator. Ensure adequate ventilation in the work area.
Aquatic Toxicity	Hazardous to the aquatic environment, acute hazard (Category 1)	All handling and disposal procedures must be conducted in a manner that prevents release to the environment.

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection. The following workflow outlines the key steps for working with **Fenipentol**.



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### Fenipentol Handling and Disposal Workflow

### Disposal Plan:

Due to its high aquatic toxicity, **Fenipentol** and its containers must be disposed of as hazardous waste. Do not dispose of down the drain or in regular trash. All waste materials, including contaminated gloves, wipes, and empty containers, should be collected in a designated, labeled hazardous waste container. Follow all local, state, and federal regulations for the disposal of chemical waste.

## Physicochemical Properties of Fenipentol

Understanding the physical and chemical properties of **Fenipentol** is essential for its safe handling and use in experimental settings.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O
Molecular Weight	164.24 g/mol
Appearance	White solid lumps or crystalline powder
Melting Point	69°C
Boiling Point	285°C
Solubility	Insoluble in water; soluble in alcohol and oils

## Experimental Protocols

Detailed experimental protocols for the use of **Fenipentol** will be specific to the research being conducted. However, a general protocol for preparing a stock solution is provided below as an example.

### Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Preparation: In a well-ventilated area, and while wearing the appropriate PPE, weigh out the required amount of **Fenipentol** powder. For a 1 mL 10 mM stock solution, 1.6424 mg of **Fenipentol** is needed.

- Dissolution: Add the weighed **Fenipentol** to a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the desired volume of dimethyl sulfoxide (DMSO) to the vial. For a 1 mL stock, add 1 mL of DMSO.
- Mixing: Vortex or sonicate the solution until the **Fenipentol** is completely dissolved.
- Storage: Store the stock solution at -20°C for short-term storage or -80°C for long-term storage.

Note: The chemical, physical, and toxicological properties of **Fenipentol** have not been completely investigated. Therefore, it is crucial to handle this compound with caution and to always consult the most recent Safety Data Sheet (SDS) before use.

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## References

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